An In-depth Technical Guide to 2-(Isobutyrylamino)benzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Isobutyrylamino)benzoic acid*
CAS No.:	*17840-96-9*
Cat. No.:	*B099270*

Get Quote

Abstract: This technical guide provides a comprehensive overview of **2-(isobutyrylamino)benzoic acid** (CAS No. 17840-96-9), a derivative of anthranilic acid. This document is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development. It consolidates available information on its synthesis, physicochemical properties, and potential biological activities, drawing upon data from analogous compounds where specific information is not available. The guide includes a detailed, albeit adapted, experimental protocol for its synthesis, characterization data, and a discussion of its potential applications based on the known bioactivities of related N-acyl anthranilic acid derivatives.

Introduction

2-(Isobutyrylamino)benzoic acid, also known as N-isobutyrylanthranilic acid, belongs to the class of N-acyl anthranilic acid derivatives. This scaffold is of significant interest in medicinal chemistry due to the diverse biological activities exhibited by its members, including anti-inflammatory, analgesic, antimicrobial, and antiviral properties.[1][2] Anthranilic acid and its derivatives serve as crucial building blocks in the synthesis of numerous pharmaceuticals and bioactive molecules.[1] The introduction of an isobutyryl group to the amine of anthranilic acid

© 2026 BenchChem. All rights reserved.

modifies its lipophilicity and steric properties, which can significantly influence its biological activity and pharmacokinetic profile.

This guide aims to provide a detailed technical resource on **2-(isobutyrylamino)benzoic acid**, covering its synthesis, characterization, and potential for further investigation in drug discovery and development.

Physicochemical Properties

A summary of the key physicochemical properties for **2-(isobutyrylamino)benzoic acid** is presented in Table 1. It is important to note that some of these properties are predicted due to the limited availability of experimental data for this specific compound.

Property	Value	Source
CAS Number	17840-96-9	[3]
Molecular Formula	$C_{11}H_{13}NO_3$	[3]
Molecular Weight	207.23 g/mol	[3]
IUPAC Name	2-(2-methylpropanamido)benzoic acid	PubChem
Predicted XlogP	2.9	[4]
Appearance	White to off-white solid (predicted)	Inferred
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol, acetone, and DMSO (inferred)	Inferred

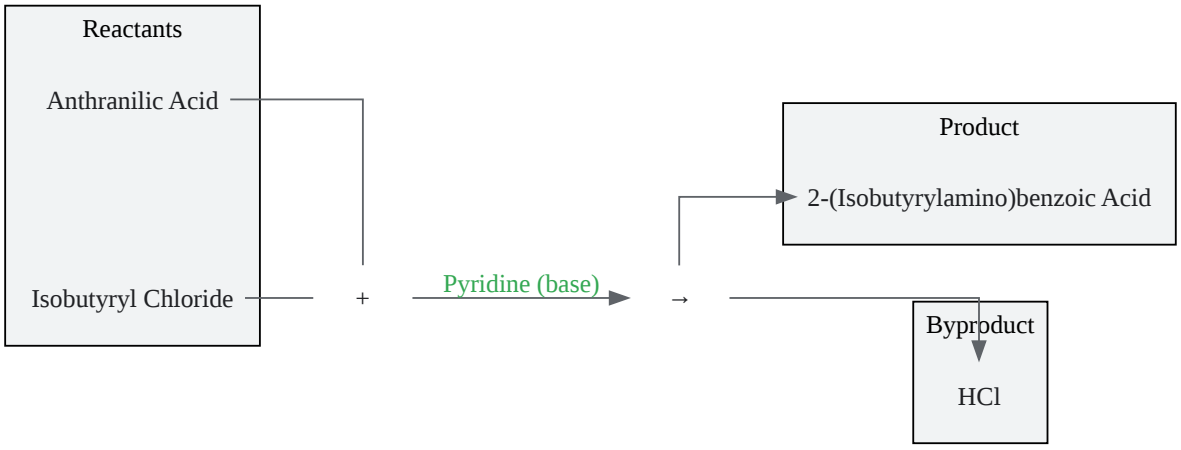
Synthesis of 2-(Isobutyrylamino)benzoic Acid

The most direct and common method for the synthesis of N-acyl anthranilic acids is the acylation of anthranilic acid with an appropriate acylating agent, in this case, isobutyryl

© 2026 BenchChem. All rights reserved.

chloride. This reaction is a nucleophilic acyl substitution where the amino group of anthranilic acid attacks the electrophilic carbonyl carbon of the acyl chloride.

Reaction Scheme



Click to download full resolution via product page

Caption: General reaction scheme for the synthesis of **2-(isobutyrylamino)benzoic acid**.

Experimental Protocol (Adapted)

The following protocol is adapted from established procedures for the N-acylation of anthranilic acid and its derivatives.[5]

Materials:

- Anthranilic acid
- Isobutyryl chloride
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)

© 2026 BenchChem. All rights reserved.

- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve anthranilic acid (1.0 eq) in anhydrous dichloromethane. Cool the flask in an ice bath to 0-5 °C.
- Addition of Base: To the cooled solution, add anhydrous pyridine (1.1 eq) dropwise while stirring. Pyridine acts as a base to neutralize the HCl byproduct formed during the reaction.
- Addition of Acylating Agent: Slowly add isobutyryl chloride (1.05 eq) dropwise to the reaction mixture using a dropping funnel over a period of 15-20 minutes. Maintain the temperature below 10 °C during the addition to control the exothermic reaction.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:

© 2026 BenchChem. All rights reserved.

- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl (to remove excess pyridine), water, and saturated sodium bicarbonate solution (to remove unreacted starting material and acidic impurities).
- Wash again with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Isolation and Purification:
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
  - The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to yield pure **2-(isobutyrylamino)benzoic acid**.[6]

Characterization

Due to the lack of experimentally determined spectral data in the public domain for **2-(isobutyrylamino)benzoic acid**, the following characterization data is predicted or inferred from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR (Predicted): The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the benzoic acid ring, the methine and methyl protons of the isobutyryl group, and the amide proton. The aromatic protons would likely appear as a complex multiplet in the range of δ 7.0-8.5 ppm. The methine proton of the isobutyryl group would be a septet around δ 2.5-3.0 ppm, and the two methyl groups would appear as a doublet around δ 1.2-1.4 ppm. The amide proton would be a broad singlet, the chemical shift of which would be dependent on the solvent and concentration.

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR (Predicted): The carbon NMR spectrum would show signals for the carboxyl carbon (δ 168-175 ppm), the amide carbonyl carbon (δ 175-180 ppm), aromatic carbons (δ 110-140 ppm), and the carbons of the isobutyryl group (methine around δ 35-40 ppm and methyls around δ 18-22 ppm).

Infrared (IR) Spectroscopy

The IR spectrum of **2-(isobutyrylamino)benzoic acid** is expected to exhibit the following characteristic absorption bands:

- O-H stretch (carboxylic acid): A broad band in the region of 2500-3300 cm^{-1}.[7]
- N-H stretch (amide): A sharp to moderately broad peak around 3300-3400 cm^{-1}.
- C=O stretch (carboxylic acid): A strong absorption around 1680-1710 cm^{-1}.[7]
- C=O stretch (amide I band): A strong absorption around 1640-1680 cm^{-1}.
- N-H bend (amide II band): An absorption around 1520-1550 cm^{-1}.
- C-N stretch (amide): An absorption in the region of 1210-1320 cm^{-1}.[7]
- Aromatic C=C stretches: Peaks in the 1450-1600 cm^{-1} region.

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum would be expected to show a molecular ion peak $[M]^+$ at m/z 207. The fragmentation pattern would likely involve the loss of the isobutyryl group and other characteristic fragments of the benzoic acid moiety. Predicted mass-to-charge ratios for various adducts are presented in Table 2.[4]

Adduct	Predicted m/z
$[M+H]^+$	208.09682
$[M+Na]^+$	230.07876
$[M-H]^-$	206.08226

© 2026 BenchChem. All rights reserved.

Potential Biological Activities and Applications

While specific biological studies on **2-(isobutyrylamino)benzoic acid** are not widely reported, the broader class of N-acyl anthranilic acid derivatives has been extensively investigated for various pharmacological activities.

Anti-inflammatory and Analgesic Activity

Many N-acyl anthranilic acid derivatives have demonstrated significant anti-inflammatory and analgesic properties.[2][5] These compounds are structurally related to fenamic acids, a class of non-steroidal anti-inflammatory drugs (NSAIDs). The mechanism of action is often attributed to the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins, mediators of inflammation and pain.[8]

Antimicrobial and Antiviral Activity

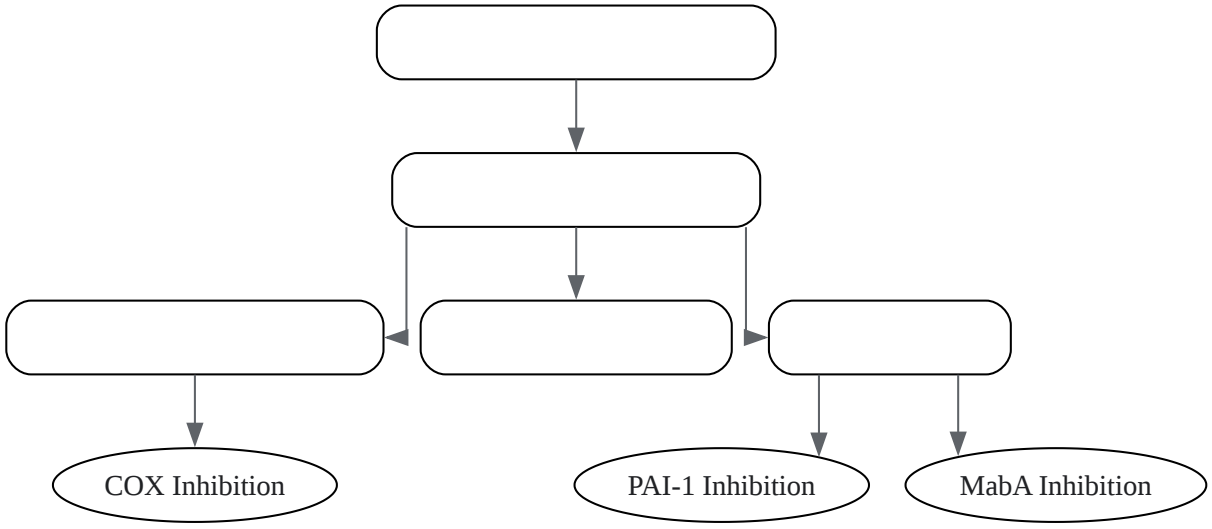
Derivatives of anthranilic acid have been reported to possess antimicrobial and antiviral activities.[1] The specific mechanisms can vary, but they may involve the disruption of microbial cell membranes, inhibition of essential enzymes, or interference with viral replication processes.

Enzyme Inhibition

N-acyl anthranilic acids have been explored as inhibitors of various enzymes. For instance, some derivatives have shown inhibitory activity against plasminogen activator inhibitor-1 (PAI-1), which is involved in fibrinolysis and thrombosis.[9] Others have been investigated as inhibitors of MabA (FabG1), an essential enzyme in the mycolic acid biosynthesis pathway of Mycobacterium tuberculosis.[10]

The isobutyryl moiety in **2-(isobutyrylamino)benzoic acid** could potentially modulate its binding affinity and selectivity for various biological targets, making it an interesting candidate for screening in a range of biological assays.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Potential therapeutic avenues for **2-(isobutyrylamino)benzoic acid**.

Safety and Handling

Specific safety data for **2-(isobutyrylamino)benzoic acid** is not readily available. Therefore, it should be handled with the standard precautions for a research chemical of unknown toxicity. Based on its constituent parts (anthranilic acid and isobutyric acid derivatives), the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Work in a well-ventilated area, preferably in a fume hood.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

© 2026 BenchChem. All rights reserved.

2-(Isobutyrylamino)benzoic acid is a readily synthesizable derivative of anthranilic acid with potential for a range of biological activities. While experimental data on this specific compound is limited, the established pharmacology of related N-acyl anthranilic acids suggests its potential as a lead compound in drug discovery, particularly in the areas of inflammation, pain, and infectious diseases. This technical guide provides a foundational resource for researchers interested in exploring the synthesis, characterization, and therapeutic potential of this and related molecules. Further experimental investigation is warranted to fully elucidate its physicochemical properties, biological activity, and mechanism of action.

References

- Pharmaceutical Chemistry-II. (2021, March 20). Experiment No.23 : Synthesis of Benzoic acid from Benzamide [Video]. YouTube. [Link]
- Sterling Drug Inc. (1984). Process for preparing 2-benzoylbenzoic acids (U.S. Patent No. 4,431,840). U.S.
- Cao, C.-T., Peng, X., Zeng, Z., & Cao, C. (2025). Direct synthesis of 2-(benzylamino)benzoic acids by using benzaldehydes and 2-aminobenzoic acids with catalysis of p-toluenesulfonic acid. Tetrahedron, 187, 134915. [Link]
- Gupta, V., & Kachroo, P. L. (1991). Synthesis of some newer derivatives of 2-amino benzoic acid as potent anti-inflammatory and analgesic agents. European Journal of Medicinal Chemistry, 26(5), 577-580. [Link]
- NIST. (n.d.). Benzoic acid, 2-(acetylamino)-, methyl ester. NIST Chemistry WebBook. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). Mass spectrum of benzoic acid. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). Infrared spectrum of benzoic acid. Retrieved from [Link]
- Le, T. H., et al. (2023). Exploring the Antitubercular Activity of Anthranilic Acid Derivatives: From MabA (FabG1) Inhibition to Intrabacterial Acidification. ACS Infectious Diseases, 9(3), 566-577. [Link]

© 2026 BenchChem. All rights reserved.

- Ismalaj, E., et al. (2021). Late-Stage Amination of Drug-Like Benzoic Acids: Access to Anilines and Drug Conjugates through Directed Iridium-Catalyzed C-H Activation. Angewandte Chemie International Edition, 60(52), 27173-27181. [Link]
- PubChemLite. (n.d.). **2-(isobutyrylamino)benzoic acid** (C11H13NO3). Retrieved from [Link]
- Prasher, P., & Sharma, R. (2021). Synthesis and Biological Activity of Novel Complexes with Anthranilic Acid and Its Analogues. Molecules, 26(16), 4994. [Link]
- NIST. (n.d.). Benzoic acid, 2-amino-. NIST Chemistry WebBook. Retrieved from [Link]
- Ishikawa, T., et al. (2011). Structure-activity relationships of new N-acylanthranilic acid derivatives as plasminogen activator inhibitor-1 inhibitors. Chemical & Pharmaceutical Bulletin, 59(1), 73-80. [Link]
- J Michelle Leslie. (2021, February 3). February 3, 2021 [Video]. YouTube. [Link]
- ResearchGate. (n.d.). IR Spectrum of 2-amino benzoic acid. Retrieved from [Link]
- Quora. (2016, March 28). What is the IR spectrum of benzoic acid? How is it determined?. [Link]
- University of Hawaii. (2010). Recrystallization and Extractions of Organic Compounds. Retrieved from [Link]
- PubChem. (n.d.). 2-(Isopropylamino)benzoic acid. Retrieved from [Link]
- ResearchGate. (n.d.). N-arylanthranilic acid derivatives with anti-inflammatory activity. Retrieved from [Link]
- MassBank. (2017). Benzoic acids and derivatives. Retrieved from [Link]
- ResearchGate. (n.d.). Mass Spectrum and structure of Benzoic acid, 2-hydroxy-, ethyl ester. Retrieved from [Link]
- Cigh, S. S., et al. (2022). Novel Anthranilic Acid Hybrids-An Alternative Weapon against Inflammatory Diseases. Molecules, 27(19), 6263. [Link]

© 2026 BenchChem. All rights reserved.

- SciSpace. (2008). Peculiarities of nmr 13 c spectra of benzoic acid and alkylbenzoates. ii. regular spectra differences between benzoic fragments. Retrieved from [Link]
- Wnuk, S., Wyrzykiewicz, E., Kaczmarek, E., & Kinastowski, S. (1990). Carbon-13 Chemical Shift Assignments of Derivatives of Benzoic Acid. Magnetic Resonance in Chemistry, 28(3), 271-280. [Link]
- SpectraBase. (n.d.). 4-[[(2-benzamidobenzoyl)amino]methyl]benzoic acid. Retrieved from [Link]
- ResearchGate. (n.d.). A section of 13C NMR spectra of benzoic acid 4-DBA organic salt 5. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. Novel Anthranilic Acid Hybrids—An Alternative Weapon against Inflammatory Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-(isobutyrylamino)benzoic acid synthesis - chemicalbook [chemicalbook.com]
- 4. PubChemLite - 2-(isobutyrylamino)benzoic acid (C11H13NO3) [pubchemlite.lcsb.uni.lu]
- 5. Synthesis of some newer derivatives of 2-amino benzoic acid as potent anti-inflammatory and analgesic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. researchgate.net [researchgate.net]
- 9. Structure-activity relationships of new N-acylanthranilic acid derivatives as plasminogen activator inhibitor-1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 10. Exploring the Antitubercular Activity of Anthranilic Acid Derivatives: From MabA (FabG1) Inhibition to Intrabacterial Acidification - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Isobutyrylamino)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099270/docs#an-in-depth-technical-guide-to-2-isobutyrylamino-benzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.